

Stability and Storage of 2,3,5-Trimethacarb-d3: A Technical Guide

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Compound of Interest

Compound Name: 2,3,5-Trimethacarb-d3

Cat. No.: B1682547

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2,3,5-Trimethacarb-d3**. The information presented herein is crucial for maintaining the integrity of this isotopically labeled compound, ensuring its suitability for use as an internal standard in analytical methodologies and for various research applications. The stability of **2,3,5-Trimethacarb-d3** is inferred from data available for its unlabeled counterpart, 2,3,5-Trimethacarb, as specific stability studies on the deuterated analog are not extensively available in public literature. Deuterium labeling is generally considered to have a minimal effect on the chemical stability of a molecule, although it can influence the rate of metabolic degradation.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,3,5-Trimethacarb-d3** is presented below.

Property	Value
Chemical Formula	<chem>C11H12D3NO2</chem>
Molecular Weight	196.26 g/mol
Appearance	Off-white to brown solid
CAS Number	12407-86-2
Synonyms	(2,3,5-trimethylphenyl) N- (trideuteriomethyl)carbamate

Stability Profile

The stability of **2,3,5-Trimethacarb-d3** is influenced by several environmental factors, including pH, light, and temperature. The primary degradation pathways for the parent compound, and therefore presumed for the deuterated analog, are hydrolysis and atmospheric photolysis.

Hydrolytic Stability

Hydrolysis is a significant degradation pathway for 2,3,5-Trimethacarb, with the rate being highly dependent on the pH of the aqueous solution. The compound is most stable in acidic to neutral conditions and decomposes in alkaline environments.

pH	Half-life (t _{1/2})
4	Stable
7	Approximately 40 days
8	Approximately 3 days
>8	Rapid decomposition

Note: Data is for the unlabeled 2,3,5-Trimethacarb and is intended to provide a conservative estimate for the deuterated analog.

Photolytic Stability

2,3,5-Trimethacarb is considered to be relatively stable to light in its solid form and in aqueous solutions. However, in the atmosphere, it is susceptible to degradation by photochemically produced hydroxyl radicals.

Condition	Stability
Solid State (light exposure)	Stable
Aqueous Solution (light exposure)	Relatively Stable
Atmospheric (vapor phase)	Degradation by hydroxyl radicals

Thermal Stability

While specific thermal degradation studies are not readily available, carbamate pesticides are generally stable at ambient and refrigerated temperatures. Elevated temperatures can accelerate degradation, particularly in the presence of moisture or other reactive species.

Recommended Storage Conditions

To ensure the long-term stability and integrity of **2,3,5-Trimethacarb-d3**, the following storage conditions are recommended:

Condition	Recommendation
Temperature	Store at 2-8°C for long-term storage. Room temperature is acceptable for short-term use.
Light	Store in a light-resistant container to protect from photolytic degradation.
Atmosphere	Store in a tightly sealed container to protect from atmospheric moisture and contaminants.
pH	Avoid storage in basic solutions to prevent hydrolysis.

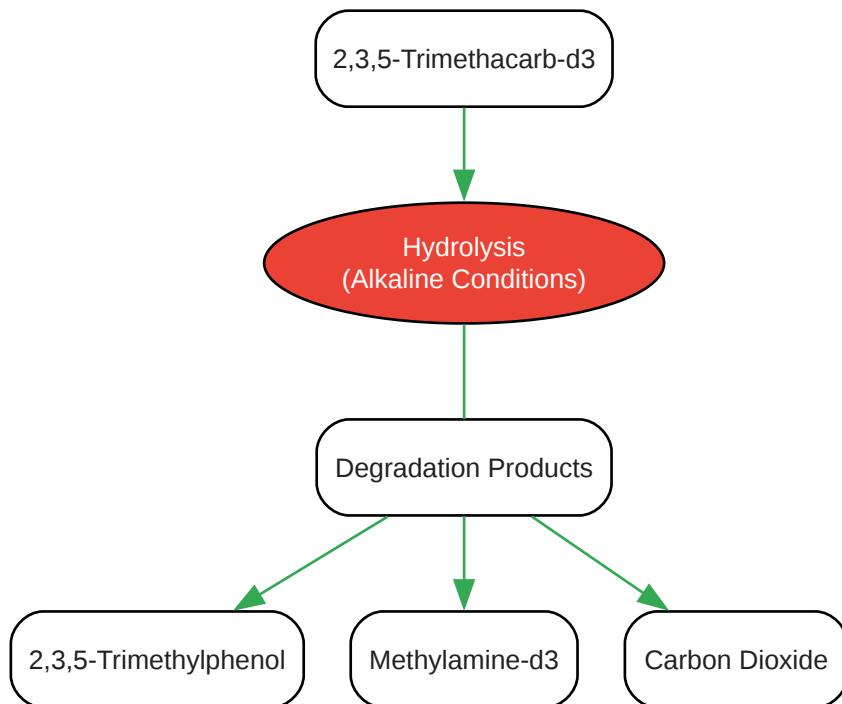
Experimental Protocols

The following are generalized protocols for assessing the stability of **2,3,5-Trimethacarb-d3**, based on established OECD and ICH guidelines for pesticide and drug stability testing.

Hydrolysis Stability Study (Adapted from OECD Guideline 111)

This study is designed to determine the rate of hydrolysis of **2,3,5-Trimethacarb-d3** in aqueous solutions at different pH values.



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